

Tellurium-125 electron configuration and atomic properties

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Core Atomic and Nuclear Properties of **Tellurium-125**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the fundamental atomic and nuclear properties of the stable isotope **Tellurium-125** (125 Te). The information is curated for professionals in research, science, and drug development who may utilize this isotope in their work, particularly in applications such as Nuclear Magnetic Resonance (NMR) spectroscopy and as a tracer in various studies.

Electron Configuration and Basic Atomic Properties

Tellurium (Te), with the atomic number 52, is a metalloid belonging to Group 16 of the periodic table.[1][2] Its electron configuration determines its chemical behavior and bonding characteristics.

The ground state electron configuration of a neutral tellurium atom is [Kr] 4d¹⁰ 5s² 5p⁴.[1][3][4] The outermost six electrons in the 5s and 5p orbitals are its valence electrons, which are primarily involved in chemical reactions. Tellurium typically exhibits oxidation states of -2, +2, +4, and +6, with +4 being the most common.[2][3]

Core Atomic and Nuclear Properties of Tellurium-125



Tellurium-125 is a stable, naturally occurring isotope of tellurium.[1] It is one of eight natural isotopes of the element.[5][6] A summary of its key atomic and nuclear properties is presented in the table below.

Property	Value
General Properties	
Symbol	¹²⁵ Te
Atomic Number (Z)	52[5]
Mass Number (A)	125[5]
Neutron Number (N)	73[5]
Isotopic Properties	
Atomic Mass	124.9044307 u[5]
Natural Abundance	7.07%[5][7]
Half-life	Stable[5][8]
Nuclear Properties	
Nuclear Spin (I)	1/2[5][7][9]
Magnetic Dipole Moment (μ)	-0.8850(1) μN[10]
Quadrupole Moment	0 barn[5]
Gyromagnetic Ratio (γ)	-8.5108404 x 10 ⁷ rad T ⁻¹ s ⁻¹ [7]
g-factor	-1.7770102[5]
NMR Properties	
Resonance Frequency	157.984 MHz (at 11.744 T)[11]
Reference Compound	Me₂Te (Dimethyl telluride)[9][11]

Experimental Protocols: Determination of Nuclear Properties



The nuclear properties of ¹²⁵Te, particularly its nuclear spin and magnetic moment, are primarily determined using Nuclear Magnetic Resonance (NMR) spectroscopy.[12] Solid-state ¹²⁵Te NMR is also a valuable technique for studying inorganic compounds containing tellurium.[13]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that exploits the magnetic properties of atomic nuclei.[14] For a nucleus to be NMR-active, it must have a non-zero nuclear spin, which is true for ¹²⁵Te with its spin of 1/2.[9][14]

Methodology for ¹²⁵Te NMR:

- Sample Preparation: The tellurium-containing compound of interest is dissolved in a suitable deuterated solvent. For solid-state NMR, the powdered sample is packed into a rotor.[13][15]
- Instrumentation: The sample is placed in a high-field superconducting magnet of an NMR spectrometer.[14] For solid-state experiments, magic angle spinning (MAS) techniques may be employed to average out anisotropic interactions and obtain sharper signals.[13]
- Data Acquisition: The sample is irradiated with radiofrequency pulses. The nuclei absorb energy and are excited to a higher energy spin state. When they relax back to the lower state, they emit a signal that is detected by the spectrometer. For ¹²⁵Te, specific pulse sequences like the Carr-Purcell-Meiboom-Gill (CPMG) sequence can be used to enhance signal acquisition, especially in solid-state NMR.[16]
- Data Processing and Analysis: The detected signal (a free induction decay, FID) is converted into a spectrum using a Fourier transform. The resulting spectrum shows peaks at different chemical shifts, which are characteristic of the chemical environment of the ¹²⁵Te nuclei in the molecule.[11] The reference standard for ¹²⁵Te chemical shifts is typically dimethyl telluride (Me₂Te).[11]

The precise measurement of the resonance frequency of ¹²⁵Te in a known magnetic field allows for the calculation of its gyromagnetic ratio and, subsequently, its magnetic dipole moment.[17]

Below is a generalized workflow for an NMR experiment.





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A generalized workflow for a Nuclear Magnetic Resonance (NMR) experiment.

Applications in Drug Development and Research

While tellurium compounds can be toxic, they also possess therapeutic properties that are being explored in medicine and drug development.[18][19] Organotellurium compounds have shown promise as antioxidants and enzyme inhibitors.[19][20] The stable isotope ¹²⁵Te is crucial for characterizing these compounds using NMR spectroscopy, which helps in understanding their structure, purity, and behavior in biological systems.

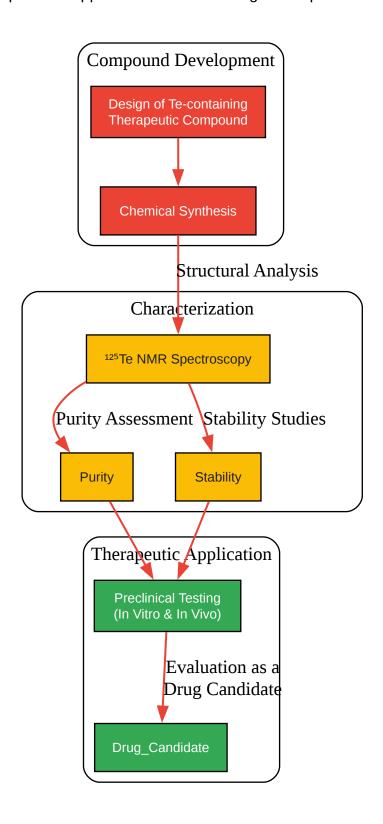
Recent research has explored the use of tellurium-containing polymers as drug carriers.[21] For instance, they have been investigated for their antibacterial properties to eliminate intratumoral bacteria, potentially leading to synergistic effects in cancer chemotherapy.[21] The development of such drug delivery systems relies heavily on analytical techniques like ¹²⁵Te NMR for characterization.

Furthermore, tellurium-containing compounds are being investigated for various therapeutic applications:

- Immunomodulation: The tellurium-based compound AS101 acts as an immunomodulator with anti-tumor properties.[22]
- Antioxidant Activity: Certain organotellurium compounds exhibit potent antioxidant properties, with some showing higher glutathione peroxidase-like activity than their selenium analogs.
 [20]



The logical relationship for the application of ¹²⁵Te in drug development is illustrated below.



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The role of ¹²⁵Te NMR in the drug development pipeline for tellurium-based compounds.



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- To cite this document: BenchChem. [Tellurium-125 electron configuration and atomic properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080016#tellurium-125-electron-configuration-and-atomic-properties]

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